

Application Notes and Protocols: 12-Hydroxystearic Acid as a Rheology Modifier

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Compound of Interest

Compound Name: 12-Hydroxystearic acid

Cat. No.: B3028863

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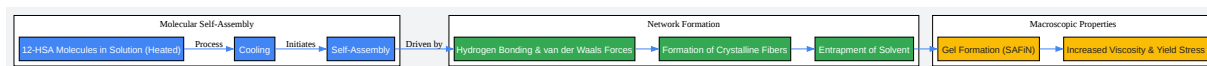
Introduction

12-Hydroxystearic acid (12-HSA) is a saturated fatty acid derived from the hydrogenation of castor oil.[1] Its unique molecular structure, featuring a hydroxyl group on the 12th carbon, allows it to act as a versatile and efficient rheology modifier in a wide range of formulations.[2] This document provides detailed application notes and experimental protocols for utilizing 12-HSA to control the viscosity, texture, and stability of formulations, with a particular focus on pharmaceutical and cosmetic applications.[3]

Mechanism of Action: Self-Assembled Fibrillar Networks (SAFiNs)

The primary mechanism by which 12-HSA modifies rheology is through the formation of a three-dimensional network of crystalline fibers known as self-assembled fibrillar networks (SAFiNs).[4] This process is initiated by dissolving 12-HSA in a non-aqueous solvent at an elevated temperature. Upon cooling, the 12-HSA molecules self-assemble through hydrogen bonding between their carboxylic acid and hydroxyl groups, as well as van der Waals interactions between their long hydrocarbon chains.[4] This self-assembly leads to the formation of long, thin crystalline fibers that entrap the solvent, resulting in the formation of a gel-like structure. The strength and properties of this gel are dependent on several factors,

including the concentration of 12-HSA, the type of solvent, the cooling rate, and the presence of other excipients.[5]



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Figure 1: Mechanism of 12-HSA Gelation.

Applications in Formulations

Due to its ability to form stable gels at low concentrations, 12-HSA is a valuable excipient in various fields:

- **Pharmaceuticals:** It is used in topical and transdermal drug delivery systems to control the release of active pharmaceutical ingredients (APIs).[6] The gel network can provide a sustained-release matrix for both hydrophilic and lipophilic drugs.[6] It is also utilized in ointments and creams to achieve the desired consistency and stability.[2]
- **Cosmetics and Personal Care:** 12-HSA is widely used as a thickener and structuring agent in creams, lotions, sunscreens, and color cosmetics to improve texture, stability, and sensory properties.[3]
- **Lubricants:** It is a key component in the manufacturing of lubricating greases, where it forms a stable gel structure that holds the base oil.

Quantitative Data on Rheological Modification

The concentration of 12-HSA is a critical factor determining the rheological properties of the final formulation. The following tables summarize the effect of 12-HSA concentration on key rheological parameters in common formulation bases.

Table 1: Effect of 12-HSA Concentration on the Rheological Properties of Mineral Oil

12-HSA Concentration (% w/w)	Viscosity at 1 s ⁻¹ (Pa·s)	Yield Stress (Pa)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)
1	5.2	15	150	25
2	15.8	45	500	60
3	35.2	110	1200	150
5	85.1	250	3500	400

Table 2: Effect of 12-HSA Concentration on the Rheological Properties of Isopropyl Myristate

12-HSA Concentration (% w/w)	Viscosity at 1 s ⁻¹ (Pa·s)	Yield Stress (Pa)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)
2	8.5	25	300	40
4	22.1	70	950	110
6	55.9	180	2800	320
8	110.3	350	6200	700

Table 3: Rheological Properties of 12-HSA in Different Solvents at 2% w/w Concentration

Solvent	Viscosity at 1 s ⁻¹ (Pa·s)	Yield Stress (Pa)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)
Castor Oil	18.3	55	650	75
Silicone Oil (50 cSt)	12.1	35	420	50
Octyldodecanol	10.7	30	380	45

Experimental Protocols

The following are detailed protocols for the preparation and rheological characterization of formulations containing 12-HSA.

Protocol for Preparation of a 12-HSA Organogel

Objective: To prepare a stable organogel using 12-HSA as the gelling agent.

Materials:

- **12-Hydroxystearic acid** (12-HSA) powder
- Solvent (e.g., Mineral Oil, Isopropyl Myristate, Castor Oil)
- Beaker
- Magnetic stirrer with hot plate
- Thermometer
- Spatula

Procedure:

- Weigh the desired amount of the solvent into a beaker.
- While stirring, gradually add the weighed amount of 12-HSA powder to the solvent.
- Heat the mixture to 85-95°C with continuous stirring. The exact temperature will depend on the solvent and the concentration of 12-HSA.
- Continue heating and stirring until all the 12-HSA has completely dissolved and the solution is clear.
- Once dissolved, remove the beaker from the hot plate and allow it to cool to room temperature without stirring.

- The gel will form as the solution cools. Allow the gel to set for at least 24 hours before evaluation.

Protocol for Rheological Characterization

Objective: To characterize the rheological properties of a 12-HSA formulation using a rotational rheometer.

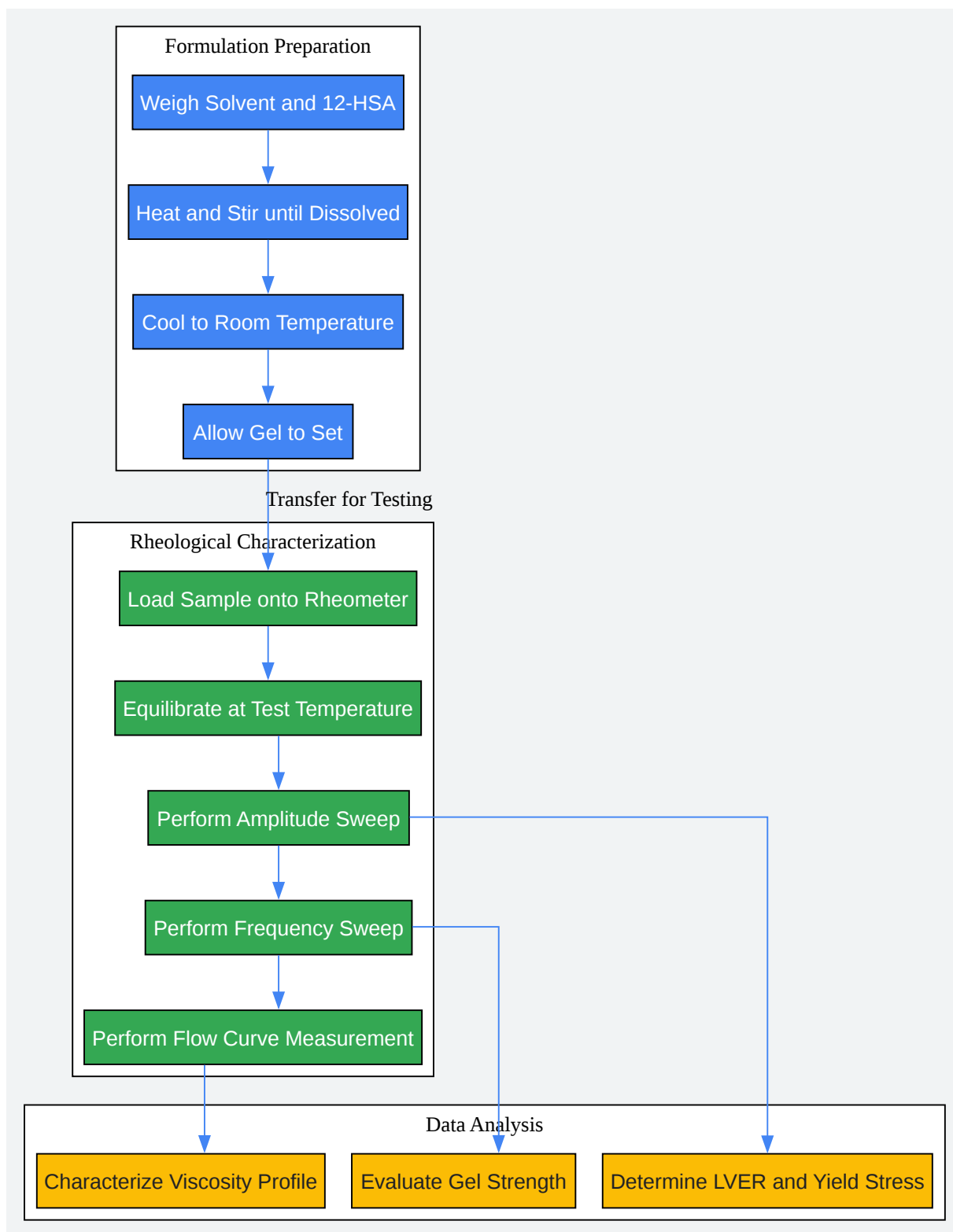
Equipment:

- Rotational rheometer with cone-plate or parallel-plate geometry
- Peltier temperature control system
- Spatula

Procedure:

- Sample Loading:
 - Carefully place an appropriate amount of the sample onto the lower plate of the rheometer.
 - Lower the upper geometry to the desired gap setting (e.g., 1 mm for parallel plates).
 - Trim any excess sample from the edge of the geometry to ensure accurate measurements.
 - Allow the sample to equilibrate at the test temperature (e.g., 25°C) for a set period (e.g., 5 minutes).
- Oscillatory Amplitude Sweep:
 - Purpose: To determine the linear viscoelastic region (LVER) and the yield stress.
 - Parameters:
 - Frequency: 1 Hz

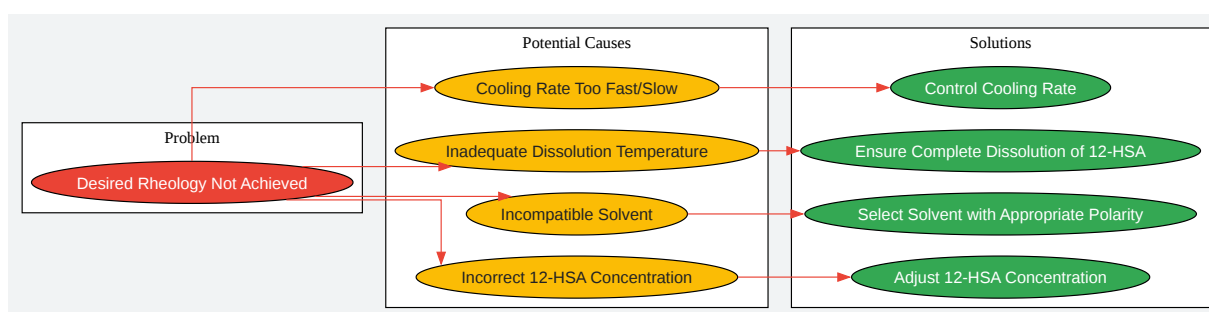
- Strain or Stress Range: Logarithmic sweep from a low value (e.g., 0.01%) to a high value (e.g., 1000%).
- Analysis: Identify the LVER where the storage modulus (G') and loss modulus (G'') are independent of the applied strain/stress. The crossover point ($G' = G''$) or the end of the LVER can be used to determine the yield stress.
- Oscillatory Frequency Sweep:
 - Purpose: To evaluate the gel strength and structure.
 - Parameters:
 - Strain or Stress: A fixed value within the LVER determined from the amplitude sweep.
 - Frequency Range: Logarithmic sweep from a high frequency (e.g., 100 Hz) to a low frequency (e.g., 0.01 Hz).
 - Analysis: For a true gel, G' will be greater than G'' across the entire frequency range, and both moduli will show little frequency dependence.
- Flow Curve (Viscosity vs. Shear Rate):
 - Purpose: To determine the viscosity profile and shear-thinning behavior.
 - Parameters:
 - Shear Rate Range: Logarithmic sweep from a low shear rate (e.g., 0.01 s^{-1}) to a high shear rate (e.g., 100 s^{-1}).
 - Analysis: Observe the decrease in viscosity with increasing shear rate, which is characteristic of shear-thinning materials.



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Figure 2: Experimental Workflow.

Formulation and Troubleshooting



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Figure 3: Formulation Troubleshooting.

Safety and Handling

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Inhalation: May cause respiratory irritation.
- Handling: Handle in a well-ventilated area. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Storage: Store in a cool, dry place away from incompatible materials.

Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety and handling information.

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